

An In-depth Technical Guide to the Physical Properties of 4'-tert-Butylacetophenone

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Compound of Interest

Compound Name: 4'-tert-Butylacetophenone

Cat. No.: B192730

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4'-tert-Butylacetophenone**. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document presents quantitative data in a structured format, details relevant experimental protocols, and provides a logical workflow for its synthesis.

Core Physical and Chemical Properties

4'-tert-Butylacetophenone is a para-substituted aromatic ketone. Its molecular structure, featuring a bulky tert-butyl group, significantly influences its physical properties. At room temperature, it typically presents as a clear, colorless to pale yellow liquid, though it can solidify at lower ambient temperatures.^{[1][2]}

Quantitative Data Summary

The following table summarizes the key physical properties of **4'-tert-Butylacetophenone**, compiled from various reputable sources.

Property	Value	Units	Conditions	Citations
Molecular Formula	C ₁₂ H ₁₆ O			
Molecular Weight	176.25	g/mol	[3]	
Melting Point	17 - 18	°C	(dimorphic)	[3][4]
Boiling Point	107 - 108	°C	at 5 mmHg	[3][4]
Density	0.964	g/mL	at 25 °C	[3]
Refractive Index	1.5185 - 1.5225	at 20 °C		
Flash Point	30	°C	(closed cup)	[3]
Solubility in Water	Insoluble	[5]		
Solubility in Organic Solvents	Soluble in alcohol, ether, chloroform, and acetone. Slightly soluble in ethyl acetate and methanol.	[6][7]		
Vapor Pressure	0.019	mmHg	at 25 °C (estimated)	[6]
logP (Octanol-Water Partition Coefficient)	3.521	(estimated)	[7]	

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **4'-tert-Butylacetophenone**. These are generalized protocols that can be adapted for this specific compound.

Determination of Melting Point

The melting point of **4'-tert-Butylacetophenone** can be determined using a standard capillary melting point apparatus.

Procedure:

- **Sample Preparation:** A small amount of solid **4'-tert-Butylacetophenone** is finely powdered. A capillary tube is sealed at one end and the powdered sample is introduced and packed to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated rapidly to approximately 10-15 °C below the expected melting point of 17 °C.
- **Observation:** The heating rate is then reduced to 1-2 °C per minute. The temperature at which the first liquid appears is recorded as the beginning of the melting range, and the temperature at which the last solid disappears is recorded as the end of the range. For a pure sample of **4'-tert-Butylacetophenone**, a sharp melting range of 1-2 °C is expected.

Determination of Boiling Point

The boiling point of **4'-tert-Butylacetophenone** is determined at reduced pressure due to its relatively high boiling point at atmospheric pressure.

Procedure:

- **Apparatus Setup:** A small quantity of **4'-tert-Butylacetophenone** is placed in a distillation flask connected to a vacuum source and a manometer. A thermometer is positioned so that the bulb is level with the side arm of the flask.
- **Heating:** The flask is heated gently in a heating mantle.
- **Pressure Control:** The pressure is reduced to the desired level (e.g., 5 mmHg) using the vacuum pump.

- Observation: The temperature is recorded when the liquid boils and a steady stream of condensate is observed. This temperature is the boiling point at the recorded pressure.

Determination of Density

The density of liquid **4'-tert-Butylacetophenone** can be determined using a pycnometer or a digital density meter at a controlled temperature.

Procedure (using a pycnometer):

- Calibration: The empty pycnometer is weighed. It is then filled with deionized water of a known temperature and weighed again to determine the volume of the pycnometer.
- Measurement: The pycnometer is dried and filled with **4'-tert-Butylacetophenone** at the desired temperature (e.g., 25 °C).
- Calculation: The pycnometer containing the sample is weighed. The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Solubility

A qualitative determination of solubility in various solvents can be performed through simple mixing experiments.

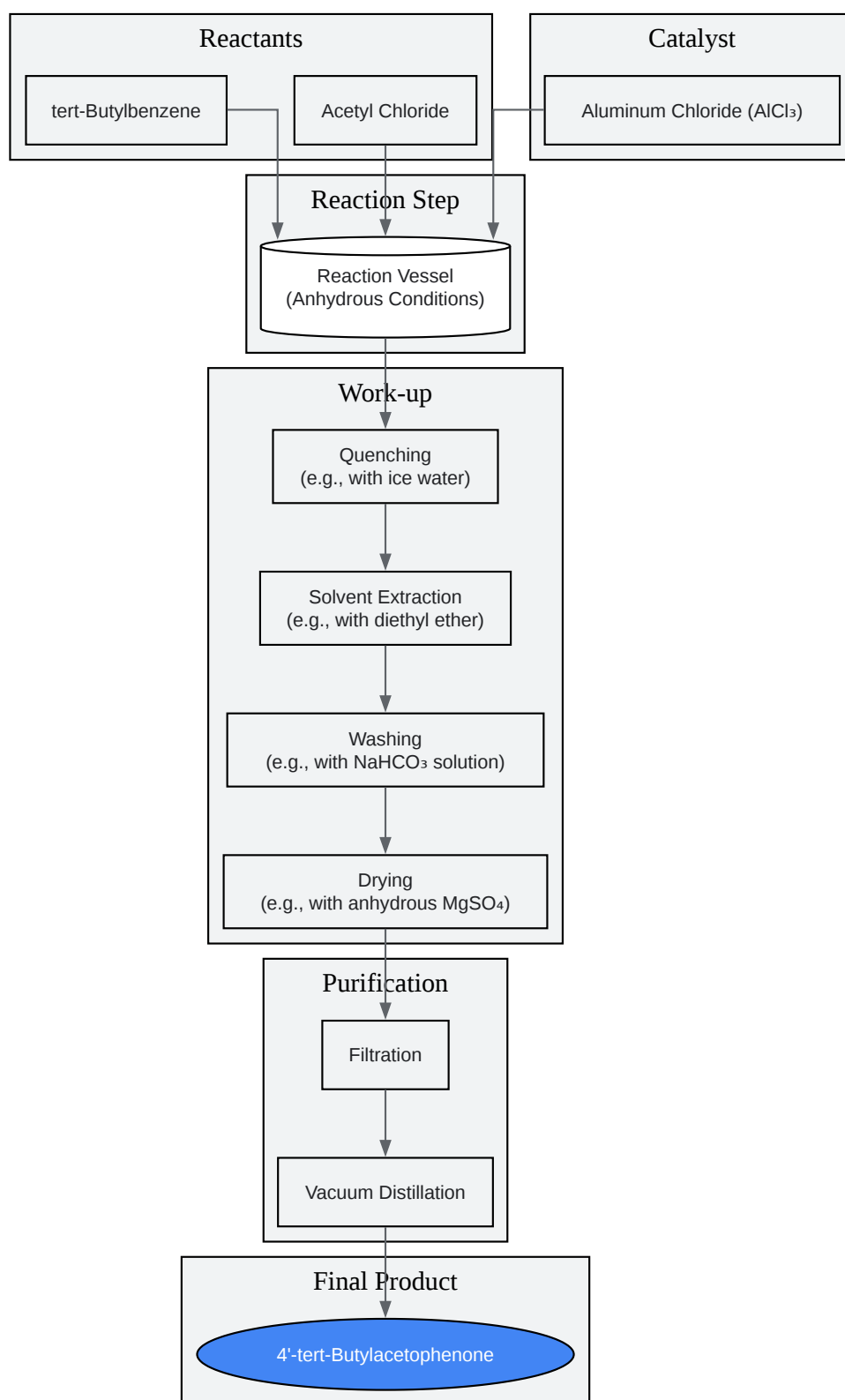
Procedure:

- Sample Preparation: A small, measured amount of **4'-tert-Butylacetophenone** (e.g., 10 mg) is placed in a series of test tubes.
- Solvent Addition: A measured volume of a solvent (e.g., 1 mL of water, ethanol, ether, etc.) is added to each test tube.
- Observation: The mixture is agitated, and the solubility is observed. The compound is classified as soluble, partially soluble, or insoluble based on the visual presence of undissolved material. For quantitative solubility, a saturated solution is prepared, and the concentration of the dissolved compound is determined analytically (e.g., by UV-Vis spectroscopy or HPLC).

Experimental Workflow: Synthesis of 4'-tert-Butylacetophenone

4'-tert-Butylacetophenone is commonly synthesized via the Friedel-Crafts acylation of tert-butylbenzene with acetyl chloride, using a Lewis acid catalyst such as aluminum chloride.[8]

The following diagram illustrates the general workflow for this synthesis.



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Caption: Workflow for the synthesis of **4'-tert-Butylacetophenone**.

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